

3-(Chloromethyl)benzoyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 3-(Chloromethyl)benzoyl chloride

Cat. No.: B1349292

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Technical Overview of 3-(Chloromethyl)benzoyl chloride

This document provides a concise summary of the key chemical properties of **3-(Chloromethyl)benzoyl chloride**, a chemical reagent utilized in various synthetic applications. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Chemical Data

The fundamental molecular and physical properties of **3-(Chloromethyl)benzoyl chloride** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C8H6Cl2O	[1] [2] [3] [4]
Molecular Weight	189.04 g/mol	[1] [2] [5]
CAS Number	63024-77-1	[2] [5]
Physical State	Liquid at 20°C	[1]
Density	1.33 g/mL at 25°C	[5]
Boiling Point	149-150 °C at 20 mmHg	[5] [6]
Refractive Index	n20/D 1.5748	[5]
InChI Key	YCAIYRWHKSJKEB- UHFFFAOYSA-N	[2] [5]
SMILES String	ClC ₆ H ₄ CCl=O	[5]

Context and Applications

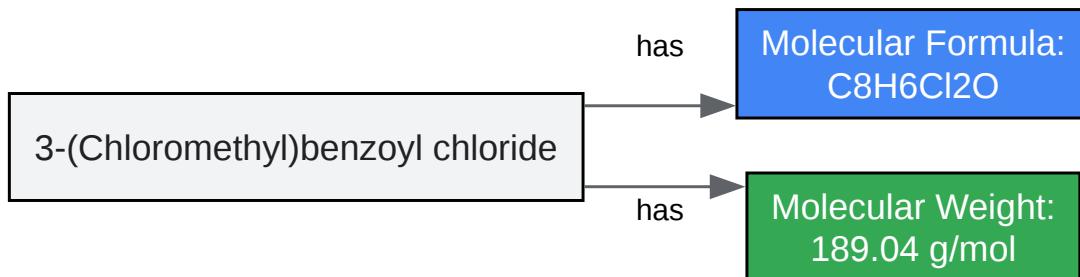
3-(Chloromethyl)benzoyl chloride is a chemical intermediate. Its utility in research and development is primarily as a building block in organic synthesis. For instance, it has been used in the preparation of new amphiphilic star polymers and water-soluble, bioactive prodrugs^{[5][6]}.

Due to its nature as a chemical reagent, extensive literature on its direct involvement in biological signaling pathways or detailed experimental protocols beyond standard chemical handling and synthesis procedures is not available. The primary "experimental protocols" would relate to its specific synthetic applications, which are highly varied and context-dependent.

Chemical Identity and Structure

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **3-(Chloromethyl)benzoyl chloride**.

Chemical Identity of 3-(Chloromethyl)benzoyl chloride



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

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- 2. 3-(chloromethyl)benzoyl chloride, 98% | Fisher Scientific [fishersci.ca]
- 3. 3-Chloromethyl-benzoyl chloride | CymitQuimica [cymitquimica.com]
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- 5. 3-(氯甲基)苯甲酰氯 98% | Sigma-Aldrich [sigmaaldrich.com]
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